

(1R)-cis-imiprothrin CAS number and molecular formula

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Compound of Interest

Compound Name: (1R)-cis-imiprothrin

Cat. No.: B1258169

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In-Depth Technical Guide: (1R)-cis-Imiprothrin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(1R)-cis-imiprothrin**, a synthetic pyrethroid insecticide. The document details its chemical properties, insecticidal activity, metabolic fate, and analytical methodologies, compiled to support research and development activities.

Core Chemical Data

(1R)-cis-imiprothrin is one of the stereoisomers of imiprothrin. Its fundamental chemical identifiers are summarized below.

Parameter	Value	Reference
CAS Number	173240-50-1	[1]
Molecular Formula	C ₁₇ H ₂₂ N ₂ O ₄	[2]
IUPAC Name	[2,5-dioxo-3-(prop-2-yn-1-yl)imidazolidin-1-yl]methyl (1R,3S)-2,2-dimethyl-3-(2-methylprop-1-en-1-yl)cyclopropanecarboxylate	

Quantitative Data Summary

The following tables present key quantitative data regarding the biological activity and environmental fate of imiprothrin isomers.

Table 1: Insecticidal Activity of Imiprothrin

Parameter	Species	Value	Conditions	Reference
Knock-down	German Cockroach	100% in <40 s	0.4% aerosol application	[3]
Mortality	German Cockroach	40% after 48 h	0.4% aerosol at 180 mg a.i./m ²	[3]

Table 2: Environmental Fate of Imiprothrin Isomers in Soil

Isomer	Soil Type	Half-life (days)	Reference
(1R)-cis-imiprothrin	Sandy Loam (California)	3.3	[1][4][5]
(1R)-cis-imiprothrin	Sandy Loam (Mississippi)	12.5	[1][4][5]
(1R)-trans-imiprothrin	Sandy Loam (California)	1.6	[1][4][5]
(1R)-trans-imiprothrin	Sandy Loam (Mississippi)	2.5	[1][4][5]

Experimental Protocols

Synthesis of (1R)-cis-Imiprothrin

The synthesis of **(1R)-cis-imiprothrin** involves a two-step process: the synthesis of the chiral acid component, (1R,3S)-cis-chrysanthemic acid, followed by its esterification with the alcohol moiety.

Step 1: Synthesis of (1R,3S)-cis-Chrysanthemic Acid

Several methods for the enantioselective synthesis of (1R,3S)-cis-chrysanthemic acid have been reported. One approach involves the microbiological reduction of 2,2,5,5-tetramethyl-1,4-cyclohexanedione.[6] Another synthetic route starts from (R,R)-tartaric acid.[5] A common industrial precursor is the ethyl ester of chrysanthemic acid.[7]

Step 2: Esterification

The final step is the esterification of (1R,3S)-cis-chrysanthemic acid with N-(hydroxymethyl)-1-(prop-2-ynyl)imidazolidine-2,5-dione. This can be achieved by first converting the carboxylic acid to its more reactive acid chloride, followed by reaction with the alcohol.

Detailed Protocol: A specific, detailed protocol for this esterification is not readily available in the searched literature. However, a general procedure would involve reacting (1R,3S)-cis-chrysanthemic acid with a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂) in an inert solvent (e.g., dichloromethane or toluene) to form the corresponding acid chloride. The resulting acid chloride would then be reacted with N-(hydroxymethyl)-1-(prop-2-ynyl)imidazolidine-2,5-dione in the presence of a non-nucleophilic base (e.g., pyridine or triethylamine) to yield **(1R)-cis-imiprothrin**.

Analytical Method for Imiprothrin Quantification

A validated High-Performance Liquid Chromatography (HPLC) method has been established for the simultaneous quantification of imiprothrin and deltamethrin in insecticide spray formulations.[8][9]

- Instrumentation: HPLC system with UV detection.
- Column: Intersil ODS (4.6 x 250 mm, 5 µm particle size).[8][9]
- Mobile Phase: Acetonitrile and water (90:10, v/v).[8][9]
- Flow Rate: 1.2 mL/min.[8][9]
- Detection Wavelength: 230 nm.[8][9]
- Internal Standard: Chlorpyrifos.[8][9]

- Linear Range (Imiprothrin): 7.5–45 µg/mL.[8][9]

Aerobic Soil Metabolism Study

The degradation of imiprothrin in soil can be investigated using radiolabeled compounds.

- Soil Preparation: Use sieved (2-mm) sandy loam soils. Maintain soil moisture at a specified level (e.g., 75% of 1/3 bar moisture).
- Application: Apply a solution of ^{14}C -labeled **(1R)-cis-imiprothrin** to the soil samples.
- Incubation: Incubate the treated soil samples in the dark at a constant temperature (e.g., 25°C). Trap evolving $^{14}\text{CO}_2$ and volatile organic compounds.
- Sampling and Extraction: At various time intervals, extract soil samples with an appropriate solvent system (e.g., acetonitrile/water).
- Analysis: Analyze the extracts by High-Performance Liquid Chromatography (HPLC) with radiometric detection to identify and quantify the parent compound and its metabolites. Total radioactivity in soil, extracts, and traps can be determined by Liquid Scintillation Counting (LSC).

Signaling and Metabolic Pathways

Mode of Action: Voltage-Gated Sodium Channel Modulation

Like other pyrethroid insecticides, imiprothrin exerts its neurotoxic effects by targeting voltage-gated sodium channels (VGSCs) in the nervous system of insects.

Caption: Mode of action of **(1R)-cis-imiprothrin** on insect voltage-gated sodium channels.

Metabolic Pathway of Imiprothrin in Soil

In aerobic soil environments, imiprothrin undergoes degradation primarily through ester hydrolysis.

Caption: Proposed metabolic pathway of **(1R)-cis-imiprothrin** in aerobic soil.

Experimental Workflow

Workflow for Insecticidal Activity Bioassay

A generalized workflow for determining the insecticidal efficacy of **(1R)-cis-imiprothrin** is presented below.

Caption: Generalized workflow for assessing the insecticidal activity of **(1R)-cis-imiprothrin**.

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